

Personal protective equipment for handling Bis(phenoxyethoxy)methane

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Compound of Interest

Compound Name: Bis(phenoxyethoxy)methane

Cat. No.: B081023

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Essential Safety and Handling Guide for Bis(phenoxyethoxy)methane

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Bis(phenoxyethoxy)methane**. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

Bis(phenoxyethoxy)methane presents several health hazards that necessitate the use of appropriate personal protective equipment. According to the Global Harmonized System (GHS) classification, this chemical is harmful if swallowed, causes serious eye damage, and may cause respiratory irritation.^[1] It is also identified as being toxic to aquatic life with long-lasting effects.

Table 1: GHS Hazard Classification for **Bis(phenoxyethoxy)methane**

Hazard Class	Hazard Statement	GHS Category
Acute Toxicity, Oral	Harmful if swallowed	Category 4
Serious Eye Damage/Eye Irritation	Causes serious eye damage	Category 1
Specific Target Organ Toxicity - Single Exposure	May cause respiratory irritation	Category 3
Hazardous to the Aquatic Environment, Long-Term Hazard	Toxic to aquatic life with long lasting effects	No category data

Table 2: Recommended Personal Protective Equipment (PPE) for Handling
Bis(phenoxyethoxy)methane

Protection Type	Recommended PPE	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be required for splash hazards.	Conforming to EN166 (EU) or NIOSH (US) approved.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber, neoprene). Gloves must be inspected prior to use.	Compliant with EU Directive 89/686/EEC and the standard EN 374.
Skin and Body Protection	Laboratory coat, long-sleeved clothing. For larger quantities or significant splash risk, chemical-resistant overalls or an apron should be worn.	---
Respiratory Protection	Use in a well-ventilated area. If vapors or aerosols are generated and engineering controls are insufficient, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.	---

Operational Plan: Safe Handling Protocol

A systematic approach is crucial when working with **Bis(phenoxyethoxy)methane** to minimize exposure and prevent accidents.

Experimental Workflow for Safe Handling

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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